

Foundational Research on FR054 and its Analogues: A Technical Guide

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Compound of Interest

Compound Name: (6R)-FR054

Cat. No.: B15568375

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the foundational research on FR054, a novel inhibitor of phosphoglucomutase 3 (PGM3), and the rationale for the development of its analogues. FR054 targets the Hexosamine Biosynthesis Pathway (HBP), a critical metabolic route implicated in cancer progression.

Introduction to FR054 and the Hexosamine Biosynthesis Pathway

The Hexosamine Biosynthesis Pathway (HBP) is a crucial metabolic pathway that utilizes glucose to produce UDP-N-acetylglucosamine (UDP-GlcNAc), a fundamental building block for N-linked and O-linked glycosylation of proteins. In cancer cells, there is often an increased flux through the HBP, leading to aberrant glycosylation patterns that contribute to tumor growth, metastasis, and therapeutic resistance.^{[1][2]}

FR054 is a novel, potent, and specific inhibitor of PGM3, a key enzyme in the HBP.^{[3][4]} By targeting PGM3, FR054 effectively reduces the levels of UDP-GlcNAc, leading to decreased

protein glycosylation and subsequent anti-cancer effects.[3][4] Research has demonstrated its efficacy in various cancer models, including breast and pancreatic cancer.[3][4][5]

Mechanism of Action of FR054

FR054 is a glycomimetic compound designed to mimic the substrate of PGM3, N-acetylglucosamine-6-phosphate.[5] It acts as a competitive inhibitor, binding to the active site of PGM3 and preventing the conversion of N-acetylglucosamine-6-phosphate to N-acetylglucosamine-1-phosphate. This inhibition leads to a significant reduction in the intracellular pool of UDP-GlcNAc. The primary downstream effects of FR054's mechanism of action include:

- **Inhibition of Protein Glycosylation:** Reduced UDP-GlcNAc levels lead to decreased N- and O-linked glycosylation of proteins, affecting their function and localization.[3]
- **Induction of Endoplasmic Reticulum (ER) Stress:** The accumulation of misfolded glycoproteins due to impaired glycosylation triggers the Unfolded Protein Response (UPR) and ER stress.[3]
- **Generation of Reactive Oxygen Species (ROS):** Prolonged ER stress can lead to the production of ROS, contributing to oxidative stress and apoptosis.[3]
- **Induction of Apoptosis:** The culmination of these cellular stresses leads to programmed cell death in cancer cells.[3]
- **Synergistic Effects with Other Therapies:** FR054 has been shown to enhance the efficacy of other anti-cancer agents, such as gemcitabine and erastin, by sensitizing cancer cells to their effects.[4][5][6]

Quantitative Data on FR054 Activity

The following tables summarize the key quantitative data from foundational research on FR054.

Table 1: In Vitro Activity of FR054 in Cancer Cell Lines

Cell Line	Cancer Type	Assay	Concentration	Effect	Reference
MDA-MB-231	Triple-Negative Breast Cancer	Proliferation Assay	0.25 - 1 mM	Dose-dependent decrease in cell survival	[3]
MDA-MB-231	Triple-Negative Breast Cancer	Adhesion Assay	250 μ M	Reduction in cell adhesion	[3]
MDA-MB-231	Triple-Negative Breast Cancer	Migration Assay	250 μ M	Reduction in cell migration	[3]
MiaPaCa-2	Pancreatic Ductal Adenocarcinoma	Proliferation Assay	Not specified	Decrease in cell proliferation	[5] [6]
BxPC3	Pancreatic Ductal Adenocarcinoma	Proliferation Assay	Not specified	Decrease in cell proliferation	[5] [6]

Table 2: In Vivo Activity of FR054

Animal Model	Cancer Type	Dosage	Administration Route	Effect	Reference
Xenograft mice (MDA-MB-231)	Triple-Negative Breast Cancer	Not specified	Not specified	Suppression of tumor growth	[3]

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the foundational research of FR054.

Cellular Thermal Shift Assay (CETSA) for PGM3 Target Engagement

CETSA is a biophysical assay used to verify the engagement of a compound with its target protein in a cellular environment. The principle is based on the ligand-induced thermal stabilization of the target protein.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Protocol:

- **Cell Treatment:** Treat cultured cancer cells (e.g., MDA-MB-231) with FR054 at various concentrations or a vehicle control (DMSO) for a specified time (e.g., 1 hour) at 37°C.
- **Heat Challenge:** Aliquot the cell suspensions into PCR tubes and subject them to a temperature gradient (e.g., 40°C to 70°C in 3°C increments) for 3 minutes using a thermal cycler. Immediately cool the tubes on ice for 3 minutes.[\[7\]](#)
- **Cell Lysis:** Lyse the cells by adding a suitable lysis buffer containing protease and phosphatase inhibitors. Incubate on ice for 30 minutes with periodic vortexing.[\[7\]](#)
- **Centrifugation:** Clarify the cell lysates by centrifugation at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated, denatured proteins.[\[7\]](#)
- **Protein Quantification and Analysis:**
 - Collect the supernatant containing the soluble protein fraction.
 - Determine the protein concentration of each sample using a standard protein assay (e.g., BCA assay).
 - Normalize the protein concentrations across all samples.
 - Analyze the samples by SDS-PAGE and Western blotting using a primary antibody specific for PGM3.

- Data Analysis:
 - Quantify the band intensities for PGM3 from the Western blots.
 - Plot the normalized band intensity against the corresponding temperature to generate melt curves for both the vehicle- and FR054-treated samples. A shift in the melt curve to a higher temperature in the presence of FR054 indicates target engagement and stabilization of PGM3.

HPLC Measurement of UDP-GlcNAc

This protocol outlines the procedure for quantifying intracellular UDP-GlcNAc levels using High-Performance Liquid Chromatography (HPLC).

Protocol:

- Cell Extraction:
 - Treat cells with FR054 or vehicle control for the desired time.
 - Harvest the cells and perform a metabolite extraction using a suitable method, such as a methanol-chloroform-water extraction, to separate polar metabolites.[\[11\]](#)
- Sample Preparation:
 - Dry the polar metabolite extracts under a stream of nitrogen or using a vacuum concentrator.
 - Reconstitute the dried extracts in a mobile phase-compatible solvent.
- HPLC Analysis:
 - Inject the prepared samples onto an appropriate HPLC column for nucleotide sugar analysis (e.g., a hydrophilic interaction liquid chromatography - HILIC - column).
 - Use a suitable mobile phase gradient to separate UDP-GlcNAc from other cellular metabolites.[\[12\]](#) An example mobile phase could consist of an aqueous buffer and an organic solvent like acetonitrile.[\[12\]](#)

- Detect UDP-GlcNAc using a mass spectrometer (MS) for accurate quantification.[\[12\]](#)
- Data Analysis:
 - Generate a standard curve using known concentrations of a UDP-GlcNAc standard.
 - Quantify the UDP-GlcNAc levels in the cell extracts by comparing their peak areas to the standard curve.
 - Normalize the UDP-GlcNAc levels to the total protein concentration or cell number of the corresponding sample.

Western Blot Analysis of O-GlcNAcylation

This protocol describes the detection of global O-GlcNAcylation levels in cells treated with FR054.

Protocol:

- Cell Lysis:
 - Treat cells with FR054 or vehicle control.
 - Lyse the cells in a radioimmunoprecipitation assay (RIPA) buffer or a similar lysis buffer supplemented with protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the cell lysates using a BCA assay or a similar method.
- SDS-PAGE and Protein Transfer:
 - Separate equal amounts of protein from each sample on an SDS-polyacrylamide gel.
 - Transfer the separated proteins to a nitrocellulose or PVDF membrane.
- Immunoblotting:
 - Block the membrane with a suitable blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST) for 1 hour at room temperature.

- Incubate the membrane with a primary antibody specific for O-GlcNAc (e.g., anti-O-GlcNAc monoclonal antibody) overnight at 4°C.[\[1\]](#)
- Wash the membrane several times with TBST.
- Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Detection:
 - Apply an enhanced chemiluminescence (ECL) substrate to the membrane.
 - Visualize the protein bands using a chemiluminescence imaging system.
- Loading Control: To ensure equal protein loading, probe the same membrane with an antibody against a housekeeping protein (e.g., β -actin or GAPDH).

ROS Detection using DCFH-DA and MitoSOX

This protocol details the measurement of total cellular ROS and mitochondrial superoxide using the fluorescent probes 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA) and MitoSOX Red, respectively.

Protocol:

- Cell Seeding and Treatment:
 - Seed cells in a suitable format (e.g., 24-well plate or chamber slides).
 - Treat the cells with FR054, a positive control for ROS induction (e.g., rotenone or H_2O_2), or a vehicle control for the desired time.
- Probe Incubation:
 - For total ROS (DCFH-DA): Remove the treatment medium and wash the cells with warm PBS. Add DCFH-DA working solution (e.g., 10-20 μ M in serum-free medium) and incubate

for 30 minutes at 37°C in the dark.[2][13][14]

- For mitochondrial superoxide (MitoSOX): Remove the treatment medium and wash the cells with warm HBSS. Add MitoSOX Red working solution (e.g., 5 µM in HBSS) and incubate for 10-30 minutes at 37°C in the dark.[14][15]
- Washing: After incubation, remove the probe solution and wash the cells gently with warm PBS or HBSS to remove excess probe.[13][14]
- Detection and Analysis:
 - Fluorescence Microscopy: Image the cells using a fluorescence microscope with appropriate filter sets (e.g., GFP channel for DCF, the oxidized form of DCFH).
 - Flow Cytometry: Detach the cells using trypsin, resuspend them in PBS, and analyze the fluorescence intensity using a flow cytometer.[2][14]
- Data Quantification: Quantify the fluorescence intensity from the images or flow cytometry data. Normalize the ROS levels of the treated samples to the vehicle control.

FR054 Analogues: Rationale for Development

While FR054 has shown promising anti-cancer activity, a significant drawback is its chemical liability. The oxazoline ring in FR054 is susceptible to hydrolysis in aqueous environments, which can lead to instability and reduced efficacy.[16] This has prompted the design and synthesis of FR054 analogues with improved chemical stability.

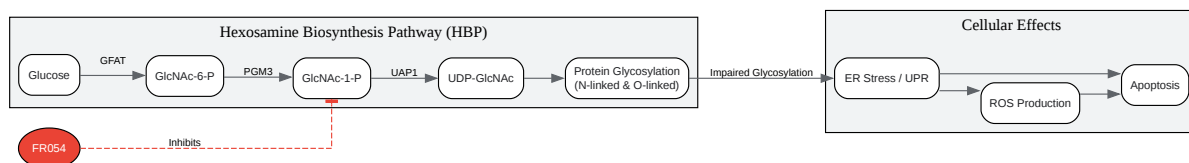
The primary strategy for developing more stable analogues involves modifying the oxazoline ring. Proposed modifications include:

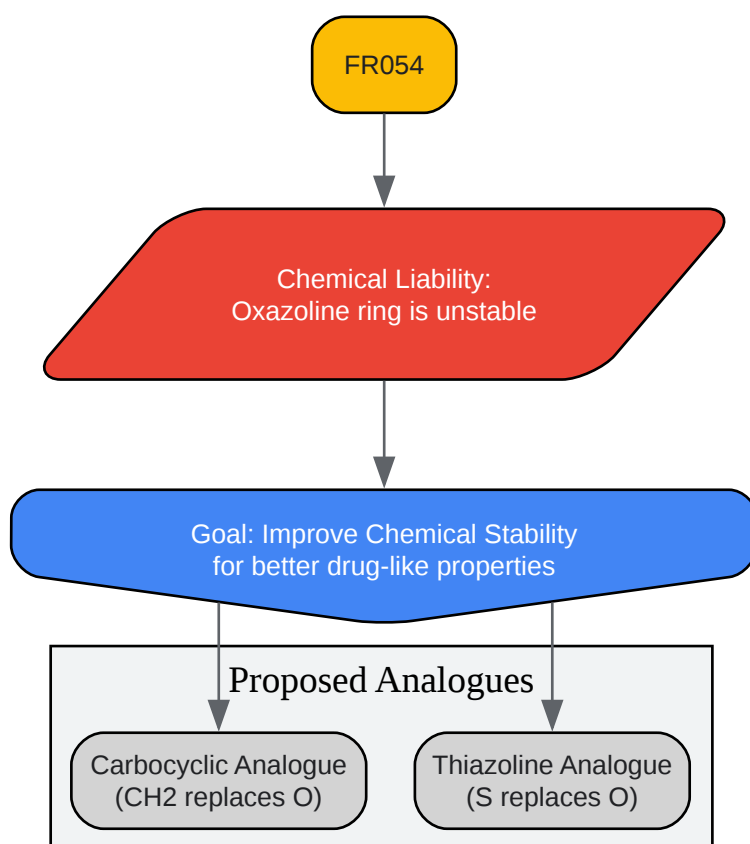
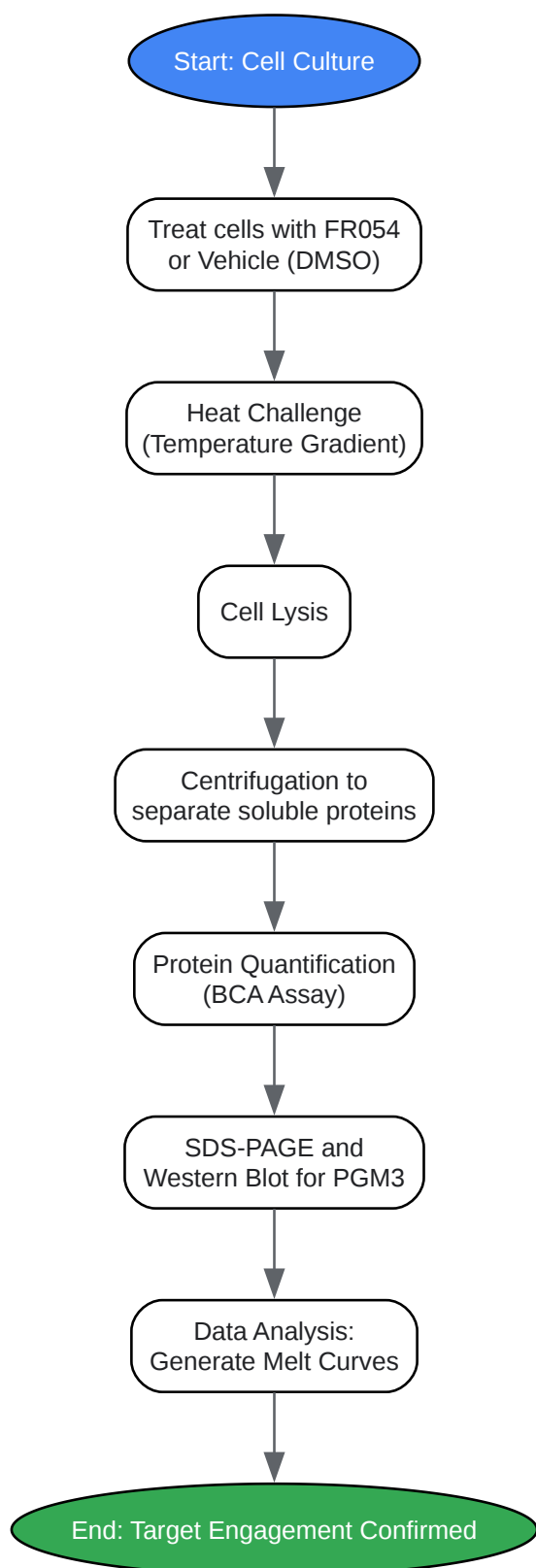
- Substitution of the ring oxygen: Replacing the oxygen atom in the five-membered ring with a methylene group (a carbocycle) or a sulfur atom (a thiazoline).[16] These changes are intended to increase the stability of the ring structure while maintaining the necessary interactions with the PGM3 active site.

The development of these analogues aims to produce drug candidates with improved pharmacokinetic properties and greater potential for clinical translation.

Visualizations

Signaling Pathway





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